

Technical Guide: Dimethyl(dimethylamino)silane Properties & Handling

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Dimethylsilyldimethylamine*

CAS No.: 22705-32-4

Cat. No.: B1588021

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Executive Summary & Chemical Identity

Dimethyl(dimethylamino)silane (also known as N,N-dimethylaminodimethylsilane) is a monofunctional silylation reagent characterized by high volatility and reactivity.[1] It is widely employed in organic synthesis for the protection of hydroxyl and amino groups, and increasingly in semiconductor manufacturing (Atomic Layer Deposition - ALD) as a volatile precursor.

Critical Distinction: Researchers must distinguish this compound from Bis(dimethylamino)dimethylsilane (CAS 3768-58-9). Confusion between these two leads to erroneous boiling point assumptions (67°C vs. 128°C), resulting in process failures during distillation or vapor deposition.

Chemical Identification Table

Parameter	Data
IUPAC Name	(N,N-Dimethylamino)dimethylsilane
CAS Number	22705-32-4
Molecular Formula	
Structure	
Molecular Weight	103.24 g/mol
Appearance	Clear, colorless liquid
Odor	Pungent, amine-like (fishy)

Physical Properties: Boiling Point & Vapor Pressure

Accurate thermodynamic data is essential for designing vapor-phase delivery systems and purification protocols.

Boiling Point and Volatility

The boiling point of Dimethyl(dimethylamino)silane is significantly lower than its bis-substituted counterpart due to the lower molecular weight and lack of intermolecular hydrogen bonding.

Property	Value	Condition	Reference
Boiling Point	67.0 – 68.0 °C	@ 760 mmHg (1 atm)	[Gelest, 2020]
Flash Point	-13 °C	Closed Cup	[Echemi, 2024]
Density	0.726 g/mL	@ 25 °C	[Gelest, 2020]

Vapor Pressure Analysis

While specific Antoine coefficients for CAS 22705-32-4 are not standard in public thermophysical databases, its volatility can be contextualized against known silanes.

- Estimated Vapor Pressure: ~150–160 mmHg at 25°C (Derived from BP similarity to n-Hexane).

- Operational Implication: The compound exerts significant vapor pressure at room temperature. Storage containers must be pressure-rated or kept at low temperatures (<10°C) to prevent septum burst or seal failure.

Comparative Data (Avoid Confusion)

Compound	CAS	Boiling Point	Vapor Pressure (25°C)
Dimethyl(dimethylamino)silane	22705-32-4	67 °C	High (~160 mmHg)
Bis(dimethylamino)dimethylsilane	3768-58-9	128 °C	Low (~10.6 mmHg)

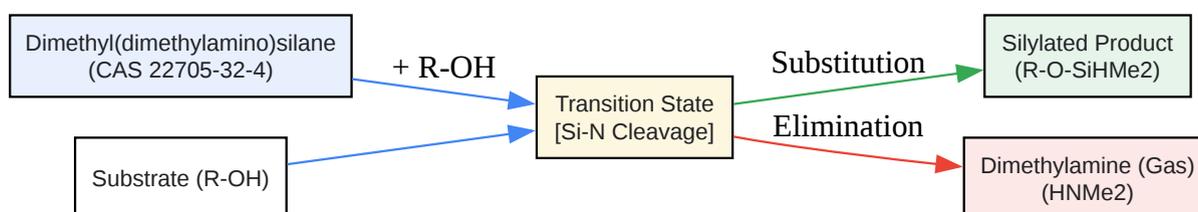
Reactivity & Synthesis Logic

The utility of Dimethyl(dimethylamino)silane lies in the lability of the

bond. The dimethylamino group acts as a leaving group, reacting rapidly with protic species.

Hydrolysis and Silylation Pathway

Upon contact with moisture or alcohols, the compound undergoes rapid substitution. The byproduct, dimethylamine, is gaseous (BP 7°C) and easily removed, driving the reaction equilibrium forward.



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Figure 1: Silylation mechanism showing the irreversible removal of the volatile amine byproduct.

Experimental Protocols & Handling

Inert Atmosphere Handling (Schlenk Line)

Due to the flash point (-13°C) and hydrolytic sensitivity, all transfers must occur under dry Nitrogen or Argon.

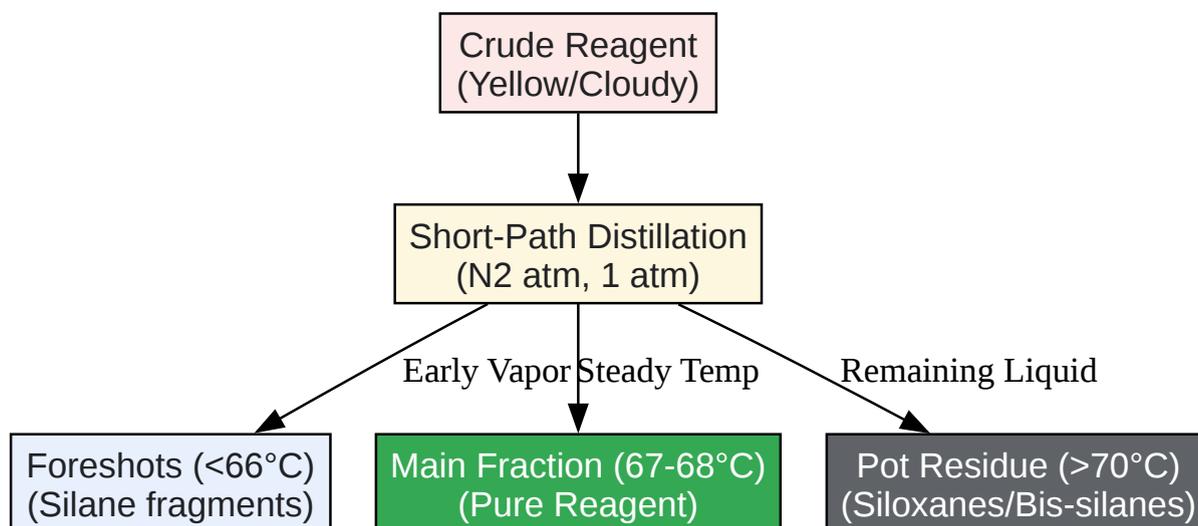
Protocol:

- Preparation: Flame-dry all glassware under vacuum. Backfill with Argon.
- Syringe Transfer: Use gas-tight syringes with PTFE-tipped plungers. The low viscosity and high vapor pressure can cause the liquid to drip or spray if the syringe is not pressure-equalized.
- Quenching: Do not dispose of unreacted material directly into aqueous waste. Quench slowly with isopropanol/hexanes mixture, then add water.

Distillation & Purification

If the reagent yellows (indicating oxidation or amine salt formation), redistillation is required.

- Setup: Short-path distillation head with a Vigreux column.
- Conditions: Distill at atmospheric pressure under a slow stream of Nitrogen.
- Collection: Collect the fraction boiling steadily at 67-68°C. Discard the initial fraction (volatile silanes) and the pot residue (disiloxanes/bis-substituted impurities).



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Figure 2: Purification logic for restoring reagent quality.

Safety & Hazard Classification

Signal Word: DANGER

- H225: Highly flammable liquid and vapor.[2][3]
- H314: Causes severe skin burns and eye damage (due to amine release).
- H335: May cause respiratory irritation.
- EUH014: Reacts violently with water.

Storage: Store at 2–8°C in a dedicated flammables cabinet. Ensure the cap has a PTFE liner to prevent seizing due to hydrolysis products (silica/siloxanes) forming on the threads.

References

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Sources

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